

Critical Safety Notice: Chemical Identifier BM152054 Not Found

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BM152054

Cat. No.: B1662703

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Initial searches for the identifier "**BM152054**" in publicly available chemical databases and safety data sheet (SDS) repositories did not yield a match. This identifier may be an internal product code, a batch number, or a typographical error. Providing specific disposal procedures without accurate identification of the chemical would be unsafe and could result in regulatory non-compliance and significant safety risks.

The cornerstone of safe laboratory practice is the accurate identification of chemical substances and a thorough understanding of their specific hazards. This information is provided by the manufacturer in the Safety Data Sheet (SDS).

Therefore, before proceeding with any handling or disposal, it is imperative to identify the chemical.

Immediate Action Required: Identify the Substance

Researchers, scientists, and drug development professionals must take the following steps to ensure safe disposal:

- **Locate the Original Container:** The manufacturer's label on the original container is the most reliable source of information. It will provide the chemical name, manufacturer, and often a product number that can be used to find the SDS.
- **Contact the Manufacturer or Supplier:** If you have the product number or other identifying information from the container, contact the manufacturer or supplier directly to request the

Safety Data Sheet (SDS) for "**BM152054**".

- **Consult Your Environmental Health & Safety (EHS) Department:** Your institution's EHS department is a critical resource. Provide them with all available information. They are trained to manage unidentified chemicals and can provide guidance compliant with local, state, and federal regulations.

General Protocol for Laboratory Chemical Waste Disposal

Once the chemical has been identified and the SDS has been obtained, a general procedure for disposal can be followed in consultation with your institution's EHS office. The following is a generalized workflow.

Information for EHS Consultation	Description
Chemical Name	The full, unambiguous name of the chemical from the SDS.
CAS Number	The unique Chemical Abstracts Service registry number.
Physical State	Solid, liquid, or gas.
Quantity	The approximate volume or mass of the waste.
Hazards	Key hazards identified in the SDS (e.g., flammable, corrosive, toxic).
Container Type	The material and condition of the waste container.

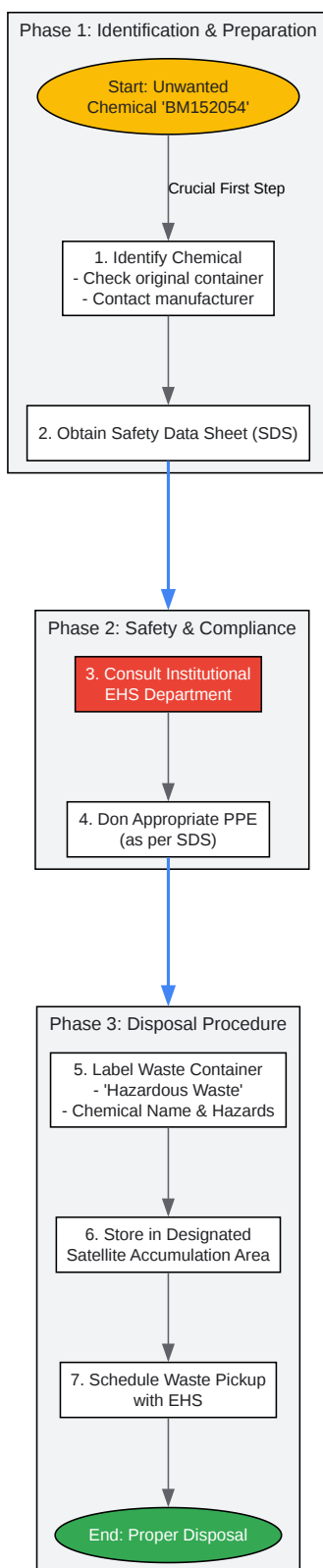
Experimental Protocols: General Chemical Waste Segregation and Storage

The following is a generalized protocol for the segregation and temporary storage of chemical waste pending disposal. This is not a substitute for the specific instructions in the chemical's SDS.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE as specified in the SDS, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Waste Container:** Select a waste container that is chemically compatible with the substance, in good condition, and has a secure, leak-proof lid.
- **Labeling:** Label the waste container clearly with "Hazardous Waste," the full chemical name(s), and the associated hazards.
- **Segregation:** Store the waste container in a designated satellite accumulation area. Ensure it is segregated from incompatible materials as per the SDS.
- **Arrange Pickup:** Contact your EHS department to schedule a waste pickup. Do not allow waste to accumulate.

Mandatory Visualization: General Chemical Disposal Workflow

The following diagram illustrates a standard, safety-first workflow for the disposal of any laboratory chemical.



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Caption: General workflow for safe laboratory chemical disposal.

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